

Essential Safety and Handling Guide for Dihydroxyacetone Phosphate (DHAP)

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Compound of Interest

Compound Name: Dihydroxyacetone Phosphate

Cat. No.: B1201352

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dihydroxyacetone Phosphate** (DHAP). Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

The hazard classification for **Dihydroxyacetone Phosphate** can vary depending on its form and the supplier. Some sources classify it as hazardous, citing potential for acute oral toxicity, skin and eye irritation, and respiratory tract irritation[1]. Other sources, particularly for the magnesium salt hydrate form, indicate it is not a hazardous substance[2][3][4]. Due to these discrepancies, it is imperative to always consult the specific Safety Data Sheet (SDS) for the product you are using and handle it with care.

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling DHAP.

PPE Category	Recommendation	Source
Eye Protection	Safety goggles with side-shields.	[3][5]
Hand Protection	Protective gloves. The specific glove material should be resistant to the chemical.	[3][5]
Body Protection	Impervious clothing, such as a lab coat.	[3][5]
Respiratory Protection	A suitable respirator should be used, especially when there is a risk of dust or aerosol formation.	[1][3]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of DHAP and ensuring user safety.

Handling Procedures:

- Ventilation: Always work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when handling the powder form to minimize inhalation of dust[1][3][5].
- Avoid Contact: Prevent contact with skin, eyes, and clothing by wearing the appropriate PPE[1][3][5].
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols. If handling the solid form, be careful not to create dust clouds[1][3].
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory[1][5]. Do not eat, drink, or smoke in areas where DHAP is handled[6][7].

Storage Procedures:

- Container: Keep the container tightly sealed in a dry and well-ventilated place[3][4].
- Temperature: Store at the recommended temperature, which is typically -20°C for long-term stability. Some forms may be shipped at room temperature for short periods[3].
- Incompatibilities: Store away from strong acids/alkalis and strong oxidizing/reducing agents[3].

Emergency and Disposal Plan

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention[1][3].
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing[3][5].
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists[2][3][5].
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance[3].

Spill and Leak Procedures:

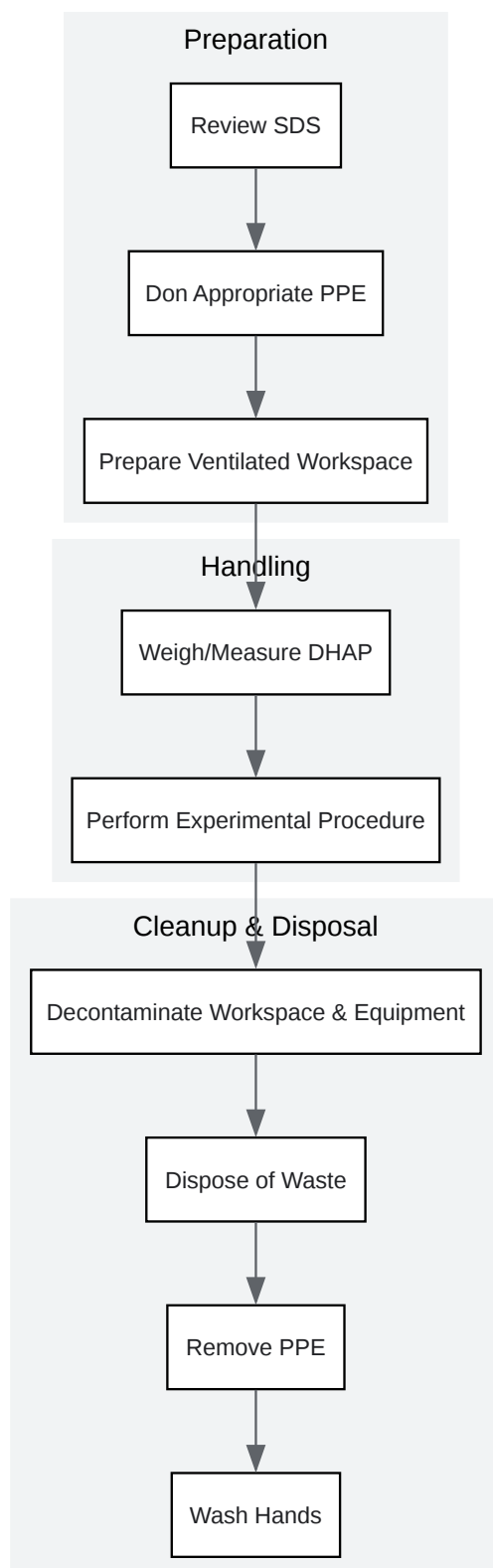
- Evacuate: Evacuate personnel from the immediate area of the spill[1].
- Ventilate: Ensure the area is well-ventilated[1][3].
- Containment: Wearing appropriate PPE, prevent further leakage or spillage if it is safe to do so[3].
- Cleanup:
 - For solid spills, sweep up and shovel the material, avoiding dust creation. Place in a suitable, closed container for disposal[1].

- For liquid spills, absorb with an inert, non-combustible material (e.g., sand, earth, diatomite)[3][7].
- Decontamination: Clean the spill area thoroughly. Surfaces and equipment can be decontaminated by scrubbing with alcohol[3].

Disposal Plan:

- Waste Container: Dispose of DHAP and any contaminated materials in a suitable, labeled, and closed container[1].
- Regulations: Do not allow the product to enter drains or waterways[1][2][5]. Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.
- Packaging: Uncleaned packaging should be disposed of as unused product[2].

Workflow for Handling Dihydroxyacetone Phosphate



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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. makingcosmetics.com [makingcosmetics.com]
- 5. aksci.com [aksci.com]
- 6. oenotechnic.com [oenotechnic.com]
- 7. apifishcare.com [apifishcare.com]
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